

Kanokoside D CAS number and molecular formula

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Compound of Interest

Compound Name: Kanokoside D

Cat. No.: B12300891

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Kanokoside D: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Kanokoside D is a naturally occurring iridoid glycoside found in plant species such as *Valeriana fauriei* and *Valeriana officinalis*.^[1] This technical guide provides a concise summary of the known physicochemical properties of **Kanokoside D**. While detailed experimental data on the biological activity and specific signaling pathways of **Kanokoside D** are limited in current scientific literature, this document aims to provide foundational information and suggest potential avenues for future research based on the activities of related compounds isolated from the same plant sources.

Core Compound Information

Kanokoside D is identified by the following chemical identifiers:

Identifier	Value	Source
CAS Number	64703-88-4	[1]
Molecular Formula	C ₂₇ H ₄₄ O ₁₆	[1]
Molecular Weight	624.6 g/mol	[1]
IUPAC Name	[(1S,4aS,6S,7R,7aS)-6-hydroxy-7-(hydroxymethyl)-4-[[[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxymethyl]oxan-2-yl]oxymethyl]-1,4a,5,6,7,7a-hexahydrocyclopenta[c]pyran-1-yl] 3-methylbutanoate	[1]
Synonyms	G28479UW, CHEBI:81084, C17431	[1]

Physicochemical Properties

The following table summarizes the computed physicochemical properties of **Kanokoside D**.

Property	Value	Source
Monoisotopic Mass	624.26293531 Da	[1]
XLogP3	-3.3	[1]
Hydrogen Bond Donor Count	9	PubChem
Hydrogen Bond Acceptor Count	16	PubChem
Rotatable Bond Count	13	PubChem
Topological Polar Surface Area	255 Å ²	[1]

Biological Context and Future Research Directions

Currently, there is a notable lack of published research focusing specifically on the biological activities, mechanisms of action, and signaling pathways of **Kanokoside D**. However, studies on other iridoid glycosides isolated from *Valeriana fauriei* have revealed interesting pharmacological effects, which may suggest potential areas of investigation for **Kanokoside D**.

Research on iridoids from *Valeriana fauriei* has demonstrated:

- Anti-proliferative effects against cancer stem cells, suggesting potential applications in oncology.[\[2\]](#)[\[3\]](#)
- The ability to alleviate hepatic steatosis in obese mice through the induction of lipophagy, indicating a possible role in managing nonalcoholic fatty liver disease (NAFLD).[\[4\]](#)
- NGF-potentiating activity, suggesting potential neuroprotective or neuro-regenerative properties.[\[5\]](#)

These findings for related compounds underscore the potential for **Kanokoside D** to possess valuable therapeutic properties. Future research should aim to isolate sufficient quantities of **Kanokoside D** for comprehensive biological screening and mechanistic studies.

Conceptual Experimental Workflow

The following diagram illustrates a general workflow for the isolation and biological evaluation of a natural product like **Kanokoside D**. This serves as a conceptual model in the absence of specific published experimental protocols for this compound.

Caption: Conceptual workflow for natural product drug discovery.

Conclusion

Kanokoside D remains a largely uncharacterized iridoid glycoside. This guide provides the fundamental chemical and physical data currently available. The documented biological activities of other compounds from *Valeriana fauriei* suggest that **Kanokoside D** warrants further investigation to elucidate its potential therapeutic applications. Future research efforts focused on its isolation, biological screening, and mechanism of action are highly encouraged.

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